

Spectroscopic Profile of 3-Nitrocinnamic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Nitrocinnamic acid

CAS No.: 1772-76-5

Cat. No.: B3023441

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This technical guide provides a comprehensive overview of the spectroscopic data for **3-Nitrocinnamic acid** (CAS No: 555-68-0), a C-nitro compound derived from trans-cinnamic acid.^[1] The information presented herein is intended for researchers, scientists, and professionals in drug development, offering a detailed analysis of its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data.

Molecular Structure and Properties

- IUPAC Name: (2E)-3-(3-nitrophenyl)prop-2-enoic acid^[1]
- Molecular Formula: C₉H₇NO₄^[1]
- Molecular Weight: 193.16 g/mol ^[1]
- Appearance: Light yellow or off-white crystalline powder.^{[1][2]}

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed insight into the carbon and hydrogen framework of **3-Nitrocinnamic acid**. The spectra are typically recorded in deuterated dimethyl sulfoxide (DMSO-d₆).

¹H NMR Spectroscopic Data

The proton NMR spectrum of **3-Nitrocinnamic acid** is characterized by signals from the aromatic protons and the vinylic protons of the propenoic acid side chain.

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
13.0 (approx.)	broad s	-	-COOH
8.517	s	-	Ar-H (H-2)
8.243	dd	8.0	Ar-H (H-4)
8.187	d	-	Ar-H (H-6)
7.726	t	-	Ar-H (H-5)
6.755	d	16.0	=CH- (α-proton)
Not explicitly stated	d	16.0	=CH- (β-proton)

Data sourced from experiments conducted in DMSO-d₆.[\[3\]](#)[\[4\]](#)

¹³C NMR Spectroscopic Data

The ¹³C NMR spectrum confirms the presence of nine distinct carbon atoms, including the carboxyl carbon, the alkene carbons, and the carbons of the nitro-substituted benzene ring.

Chemical Shift (δ) ppm	Assignment
167.11	-COOH
148.26	C-NO ₂
141.39	=CH- (β -carbon)
136.12	Ar-C (C-1)
133.97	Ar-CH (C-6)
130.28	Ar-CH (C-5)
124.31	Ar-CH (C-4)
122.74	=CH- (α -carbon)
122.27	Ar-CH (C-2)

Data sourced from experiments conducted in DMSO-d₆.[\[4\]](#)

Infrared (IR) Spectroscopy

The IR spectrum of **3-Nitrocinnamic acid** displays characteristic absorption bands corresponding to its functional groups. The broad O-H stretch is a hallmark of the hydrogen-bonded carboxylic acid.

Wavenumber (cm ⁻¹)	Functional Group	Vibration Mode
~2500–3300 (broad)	Carboxylic Acid O-H	Stretching
~1680–1700	Carboxylic Acid C=O	Stretching
~1620	Alkene C=C (conjugated)	Stretching
~1520-1530	Nitro group (NO ₂)	Asymmetric
~1340-1350	Nitro group (NO ₂)	Symmetric
~3030	Aromatic C-H	Stretching

Characteristic absorption ranges for cinnamic acid derivatives.[\[5\]](#)

Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) of **3-Nitrocinnamic acid** results in fragmentation patterns that can be used to confirm its molecular weight and aspects of its structure.

m/z Value	Interpretation
193	Molecular Ion $[M]^+$
176	$[M-OH]^+$
147	$[M-NO_2]^+$ or $[M-COOH]^+$
131	$[M-NO_2-O]^+$
103	$[C_8H_7]^+$
77	$[C_6H_5]^+$

Data obtained from the NIST Mass Spectrometry Data Center.[\[1\]](#)[\[6\]](#)

Experimental Protocols

Detailed methodologies for acquiring the spectroscopic data are outlined below.

NMR Spectroscopy Protocol

- **Sample Preparation:** Dissolve approximately 10-20 mg of **3-Nitrocinnamic acid** in 0.6-0.7 mL of deuterated dimethyl sulfoxide (DMSO- d_6) within an NMR tube.[\[3\]](#)[\[7\]](#) Ensure complete dissolution, using sonication if necessary.
- **Instrument Setup:** Place the NMR tube into the spectrometer's probe. The experiments cited were performed on a 400 MHz spectrometer for 1H NMR and a 100 MHz spectrometer for ^{13}C NMR.[\[3\]](#)
- **Data Acquisition:** Acquire the 1H and ^{13}C NMR spectra. The chemical shifts are typically referenced to the residual solvent peak.

- **Data Processing:** Process the acquired Free Induction Decay (FID) using Fourier transformation. Phase the spectrum and perform baseline correction to obtain the final NMR spectrum for analysis.

IR Spectroscopy Protocol (KBr Pellet Method)

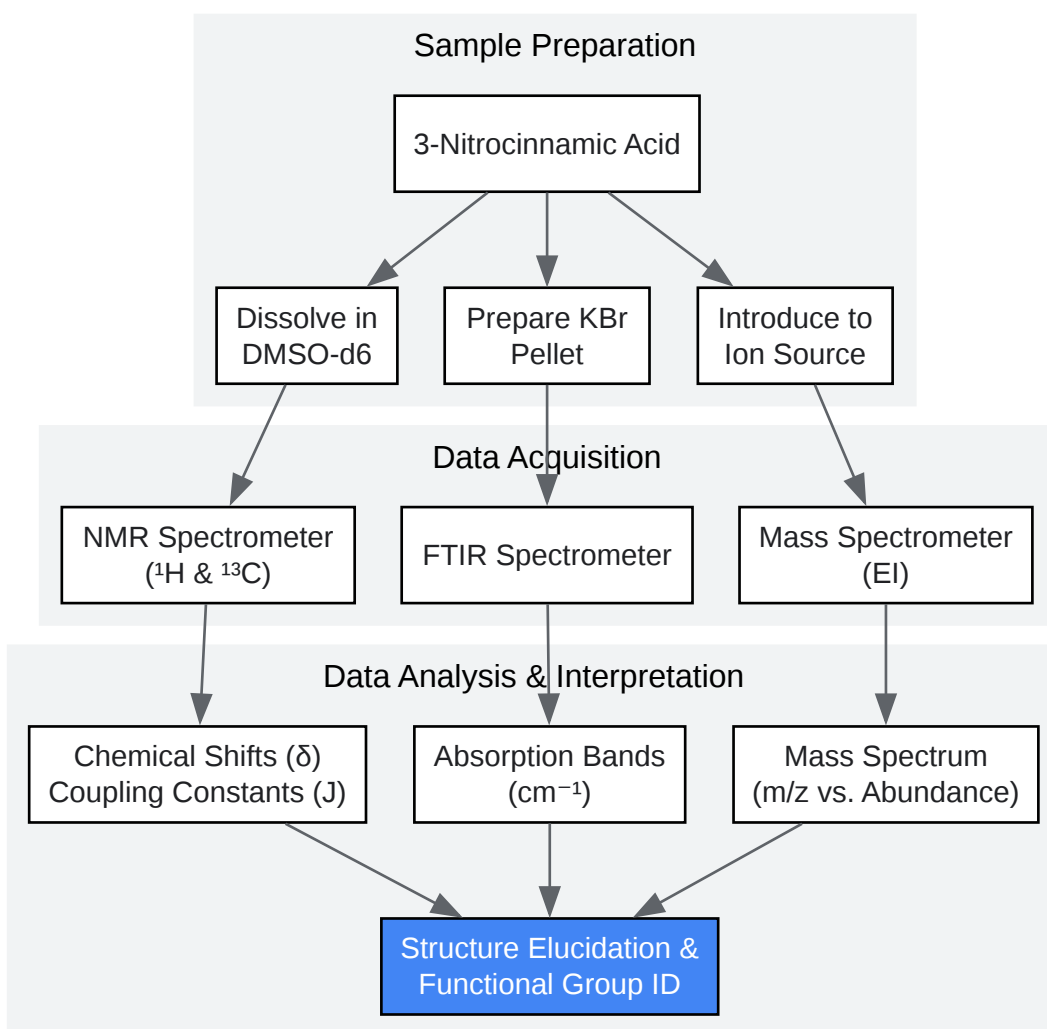
- **Sample Preparation:** Thoroughly grind 1-2 mg of dry **3-Nitrocinnamic acid** with approximately 100-200 mg of dry potassium bromide (KBr) using an agate mortar and pestle until a fine, uniform powder is obtained.^[7]
- **Pellet Formation:** Transfer the powder to a pellet press and apply pressure to form a thin, transparent disc.^[7]
- **Data Acquisition:** Place the KBr pellet into the sample holder of an FTIR spectrometer. Record a background spectrum of the empty sample compartment first, then record the sample spectrum.^[7]
- **Data Analysis:** Identify the characteristic absorption peaks and assign them to the corresponding functional group vibrations.

Mass Spectrometry Protocol (Electron Ionization)

- **Sample Introduction:** Introduce a small quantity of the **3-Nitrocinnamic acid** sample into the mass spectrometer, typically via a direct insertion probe for solid samples.
- **Ionization:** Bombard the sample with a beam of high-energy electrons (typically 70 eV) in the ion source to generate positively charged ions (molecular ions and fragment ions).
- **Mass Analysis:** Accelerate the generated ions and separate them based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- **Detection:** Detect the separated ions, and plot the relative abundance of each ion against its m/z value to generate the mass spectrum.

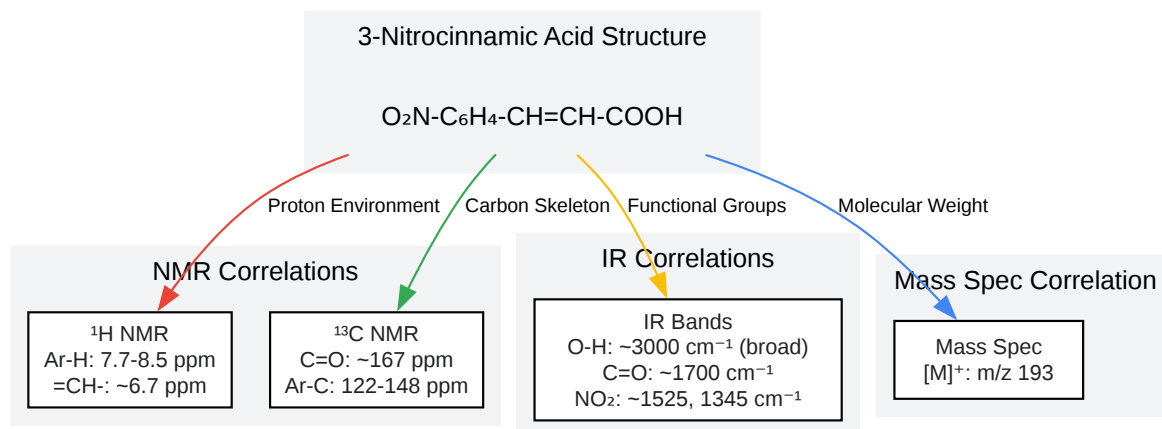
Visualized Workflows and Structures

The following diagrams illustrate the logical flow of spectroscopic analysis and the key structural correlations.



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Caption: Workflow for the spectroscopic analysis of **3-Nitrocinnamic acid**.



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Caption: Key spectroscopic correlations for **3-Nitrocinnamic acid**.

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